

3-Chloro-2-nitrotoluene molecular weight and formula

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Compound of Interest

Compound Name: 3-Chloro-2-nitrotoluene

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An In-depth Technical Guide to **3-Chloro-2-nitrotoluene**: Properties, Synthesis, and Applications

Authored by a Senior Application Scientist

Abstract: This technical guide provides a comprehensive overview of **3-Chloro-2-nitrotoluene**, a pivotal chemical intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes. This document details its chemical and physical properties, established synthesis protocols, key applications with a focus on drug development, and essential safety and handling guidelines. The information presented herein is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering both foundational knowledge and practical insights.

Chemical Identity and Core Properties

3-Chloro-2-nitrotoluene, also known by its IUPAC name 1-chloro-3-methyl-2-nitrobenzene, is a substituted aromatic compound.^[1] Its unique molecular structure, featuring chloro, nitro, and methyl groups on a benzene ring, makes it a versatile precursor in various organic syntheses.

Table 1: Chemical Identifiers and Molecular Properties

Identifier	Value	Source
Molecular Formula	C ₇ H ₆ ClNO ₂	[1][2]
Molecular Weight	171.58 g/mol	[1]
CAS Number	5367-26-0	[1][2][3]
EC Number	226-354-8	[1]
IUPAC Name	1-chloro-3-methyl-2-nitrobenzene	[1]
Synonyms	3-Chloro-2-nitrotoluene, Toluene, 3-chloro-2-nitro-	[1][3][4]

Table 2: Physicochemical Properties

Property	Value	Source
Appearance	Pale yellow clear liquid or White to Yellow powder/lump	[4][5]
Melting Point	22-23 °C	[4]
Boiling Point	251.9 °C at 760 mmHg; 80 °C at 2 mmHg	[4][5]
Density	1.324 g/cm ³	[4]
Flash Point	106.2 °C	[4]
Refractive Index	1.54	[5]
Storage	Room temperature, recommended <15°C in a cool, dark place under an inert gas. Air sensitive.	[5]

Molecular Structure

The arrangement of the chloro, nitro, and methyl groups on the toluene backbone dictates the reactivity and synthetic utility of **3-Chloro-2-nitrotoluene**.

Caption: Molecular structure of **3-Chloro-2-nitrotoluene** (C₇H₆ClNO₂).

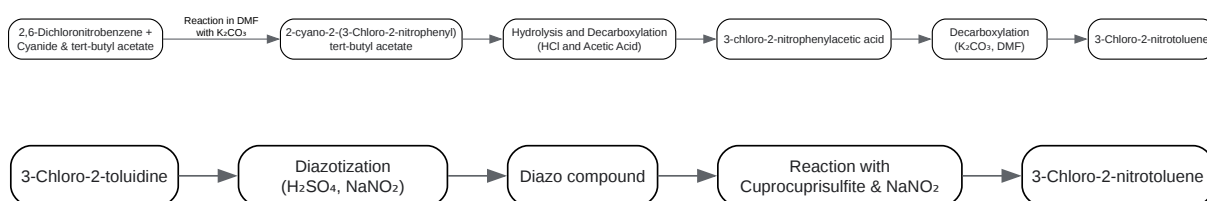
Synthesis and Manufacturing Protocols

The synthesis of **3-Chloro-2-nitrotoluene** is critical for its availability as a raw material. Several synthetic routes have been developed, with the choice of method often depending on factors like starting material availability, desired yield, and purity.

Protocol 1: Synthesis from 2,6-Dichloronitrobenzene

This method involves a multi-step process starting from 2,6-dichloronitrobenzene.[6] The rationale behind this pathway is to introduce the methyl group through a series of reactions that ultimately replace one of the chlorine atoms.

Experimental Workflow:



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References

- 1. 3-Chloro-2-nitrotoluene | C₇H₆ClNO₂ | CID 79328 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. appchemical.com [appchemical.com]
- 3. 3-Chloro-2-nitrotoluene | SIELC Technologies [sielc.com]

- 4. 3-Chloro-2-nitrotoluene CAS 5367-26-0 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 5. 3-Chloro-2-nitrotoluene | 5367-26-0 | Tokyo Chemical Industry UK Ltd. [tcichemicals.com]
- 6. CN101475486A - Preparation method of 3-chlorine-2-nitrotoluene - Google Patents [patents.google.com]
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